3'-Methoxy-2,2,4'-trihydroxyacetophenone proper disposal procedures

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Compound of Interest

Compound Name:	*3'-Methoxy-2,2,4'-trihydroxyacetophenone*
CAS No.:	*66922-70-1*
Cat. No.:	*B131566*

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Part 1: Executive Operational Directive

Immediate Action Required: Treat **3'-Methoxy-2,2,4'-trihydroxyacetophenone** (CAS 66922-70-1) as a Non-Halogenated Organic Hazardous Waste. While it is a derivative of acetophenone (a U-listed waste, U004), this specific substituted compound does not automatically carry the U004 code unless mixed with spent solvents. However, due to its phenolic structure, it must be managed to prevent aquatic toxicity and environmental persistence.

The Golden Rule: Never dispose of this compound down the drain. All disposal must occur via high-temperature incineration at a permitted TSDF (Treatment, Storage, and Disposal Facility).

Part 2: Chemical Profile & Hazard Assessment

To ensure safe handling, we must first validate the chemical identity and its associated risks. This assessment dictates the downstream disposal logic.

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Parameter	Technical Specification
Chemical Name	3'-Methoxy-2,2,4'-trihydroxyacetophenone
CAS Number	66922-70-1
Molecular Formula	$C_9H_{10}O_5$
Physical State	Solid (Crystalline Powder)
Solubility	Soluble in organic solvents (DMSO, Methanol); slightly soluble in water.
Primary Hazards	Irritant (Skin/Eye/Respiratory).[1][2] Phenolic compounds can cause protein denaturation on contact.
RCRA Status	Non-Listed Characteristic Waste. (Not U004, but must be evaluated for toxicity characteristics if leachable).

Mechanistic Insight: The presence of three hydroxyl groups (-OH) and a methoxy group (-OCH_3) on the acetophenone ring increases its polarity and reactivity compared to the parent acetophenone. Phenolic hydroxyls are weakly acidic; therefore, this compound should not be mixed with strong oxidizers or highly alkaline waste streams to avoid exothermic polymerization or radical formation.

Part 3: Waste Characterization & Segregation Logic

Effective disposal starts with segregation. Mixing incompatible waste streams is the most common cause of laboratory accidents during waste storage.

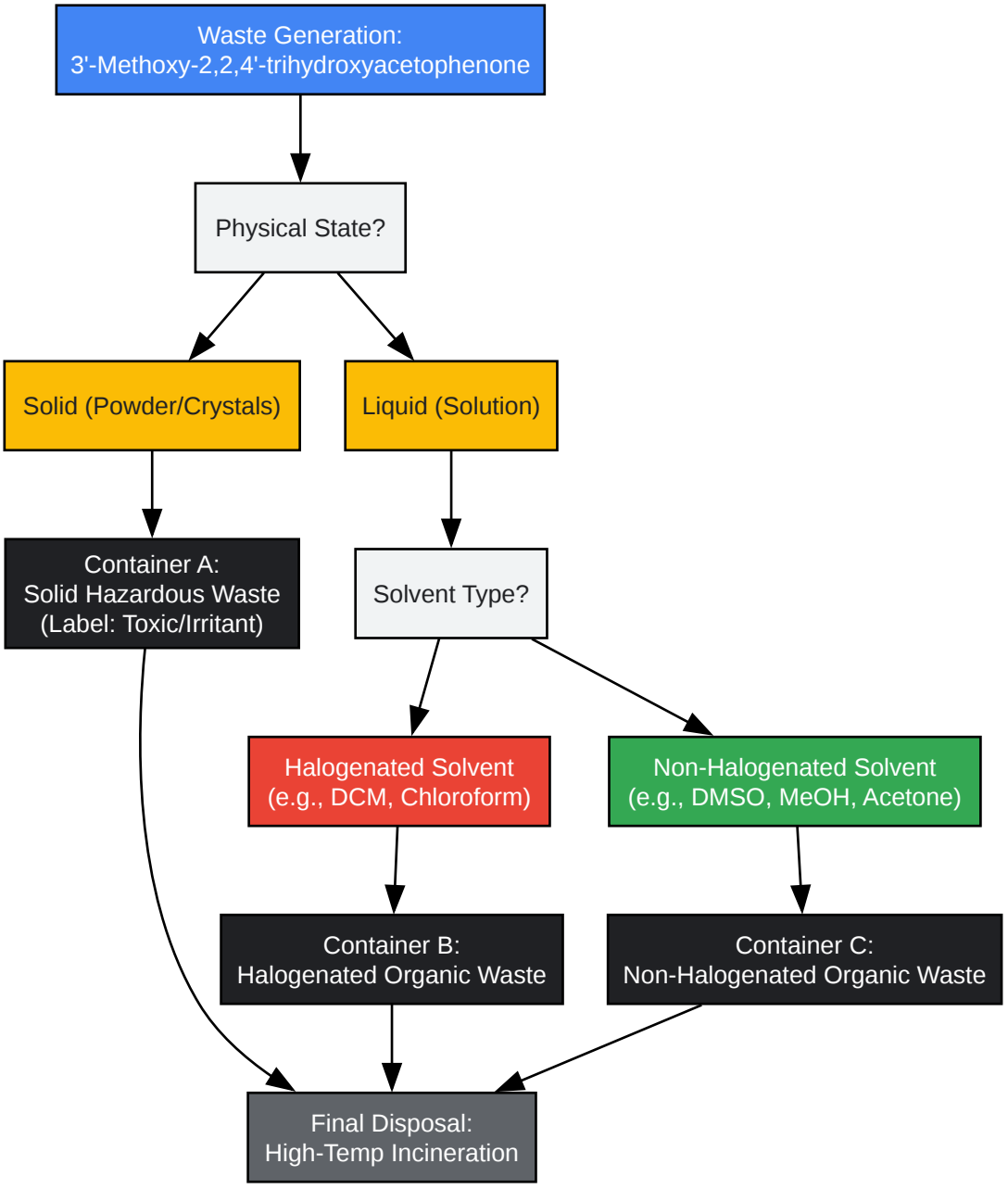
The Segregation Protocol

- Solid Waste (Preferred): If the material is in its original powder form, keep it solid. Dissolving it unnecessarily increases waste volume and spill risk.
- Liquid Waste (Solutions): If the material is dissolved in a solvent (e.g., DMSO, Methanol), it must be segregated into Non-Halogenated Organic waste streams.

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- Critical Check: Does the solvent contain halogens (e.g., Dichloromethane)? If yes, it goes to Halogenated Waste. If no, Non-Halogenated.

Disposal Decision Matrix (Visualization)



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Figure 1: Logical decision tree for segregating **3'-Methoxy-2,2,4'-trihydroxyacetophenone** waste based on physical state and solvent composition.

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Part 4: Step-by-Step Disposal Procedures

Scenario A: Disposal of Solid Pure Substance

Use this protocol for expired shelf-life chemicals or excess dry powder.

- PPE Verification: Don nitrile gloves, safety goggles, and a lab coat. Ensure a functional fume hood is nearby.
- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or the original glass container if intact.
- Transfer: Carefully transfer the solid into the waste container. Avoid generating dust.[2][3][4][5][6]
  - Self-Validating Step: Wipe the exterior of the original container with a damp tissue. If the tissue turns yellow/brown (oxidation of phenols), the exterior was contaminated. Dispose of the tissue in the same solid waste bin.
- Labeling: Affix a hazardous waste label.
  - Constituents: "**3'-Methoxy-2,2,4'-trihydroxyacetophenone**"[7]
  - Hazards: Check "Toxic" and "Irritant".[2]
- Storage: Store in a satellite accumulation area (SAA) away from oxidizers (e.g., nitric acid) until pickup.

Scenario B: Disposal of Reaction Mixtures (Liquid)

Use this protocol for HPLC waste or reaction byproducts.

- pH Check: Phenolic compounds can form salts at high pH. Ensure the waste solution is neutral (pH 6-8) to prevent unexpected precipitation or heat generation when mixed with other wastes.
- Solvent Compatibility:
  - If dissolved in Methanol/Ethanol/DMSO: Pour into the Non-Halogenated waste carboy.

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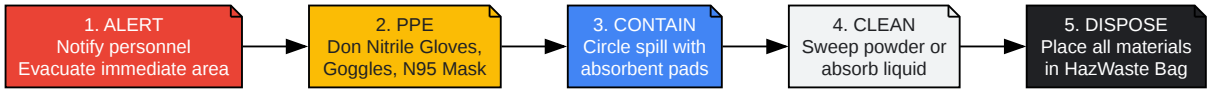
- If dissolved in Chloroform/DCM: Pour into the Halogenated waste carboy.

- Triple Rinse: Rinse the empty reaction vessel 3 times with a small volume of the compatible solvent. Add these rinsates to the waste carboy.

- Log Entry: Immediately record the volume and concentration on the waste container's log sheet. This is critical for the disposal facility to profile the caloric value of the waste.

Part 5: Emergency Spill Response Workflow

In the event of a spill, immediate containment is necessary to prevent environmental contamination.[2][3][8][9]



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Figure 2: Five-step emergency response protocol for phenolic ketone spills.

Detailed Cleanup Steps:

- Dry Spill: Gently sweep the powder into a dust pan using a brush. Do not use compressed air. Place collected material into a solid waste container. Wipe the surface with a soap/water solution to remove phenolic residue.[1]

- Wet Spill: Cover the liquid with an inert absorbent (vermiculite or chem-mats). Wait 5 minutes for absorption. Scoop into a hazardous waste bag.

- Decontamination: Scrub the area with a mild detergent (e.g., Alconox) and water. Phenols can leave a sticky residue; a second rinse with ethanol may be required.

Part 6: References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 108201, **3'-Methoxy-2,2,4'-trihydroxyacetophenone**. Retrieved from [Link]

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- U.S. Environmental Protection Agency (2024).Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261 - Identification and Listing of Hazardous Waste. Retrieved from [Link]
- Occupational Safety and Health Administration (2024).Hazard Communication Standard: Safety Data Sheets. Retrieved from [Link]

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Sources

- 1. fishersci.com [fishersci.com]
- 2. dcfinechemicals.com [dcfinechemicals.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. westliberty.edu [westliberty.edu]
- 5. synquestlabs.com [synquestlabs.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. 3'-Methoxy-2,2,4'-trihydroxyacetophenone|CAS 66922-70-1 [benchchem.com]
- 8. sds.metasci.ca [sds.metasci.ca]
- 9. datasheets.scbt.com [datasheets.scbt.com]
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